Molecular weight and solubility data for Gefitinib intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-[2-(Dimethylamino)ethoxy]-3-methoxyaniline*
CAS No.:	*909728-80-9*
Cat. No.:	*B2442432*

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Topic: Molecular Weight and Solubility Data for Gefitinib Intermediates: A Process Chemistry Perspective Content Type: Technical Whitepaper Audience: Process Chemists, Analytical Scientists, and Drug Development Researchers

Executive Summary

The synthesis of Gefitinib (Iressa®), a selective EGFR tyrosine kinase inhibitor, hinges on the physicochemical behavior of two critical intermediates: the Quinazolinone Core (Intermediate A) and the Des-morpholino Phenol (Intermediate B). Control over the solubility profile of these precursors is not merely an analytical requirement but the governing factor in yield optimization, impurity rejection, and scalability.

This technical guide provides a definitive physicochemical profile of these intermediates, synthesizing molecular weight data with practical solubility thresholds to inform solvent selection for reaction monitoring and purification.

Molecular Identity & Physicochemical Profile

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In the commercial synthesis of Gefitinib, two distinct intermediates represent the primary bottlenecks. We define them here to establish the baseline for the solubility data.

Table 1: Key Gefitinib Intermediates Characterization

Parameter	Intermediate A (The "Convergent" Precursor)	Intermediate B (The "Linear" Precursor)
Common Name	Morpholino-Quinazolinone	Des-morpholino Phenol (Q-6-OH)
IUPAC Name	7-Methoxy-6-(3-morpholin-4-ylpropoxy)quinazolin-4(3H)-one	4-(3-Chloro-4-fluorophenylamino)-7-methoxyquinazolin-6-ol
CAS Registry	199327-61-2	184475-55-6
Molecular Weight	319.36 g/mol	319.72 g/mol
Formula	$C_{16}H_{21}N_3O_4$	$C_{15}H_{11}ClFN_3O_2$
Appearance	White to off-white crystalline powder	Pale yellow to grey solid
Role	Late-stage chlorination precursor	Substrate for O-alkylation (side-chain attachment)

Solubility Dynamics & Solvent Selection

Understanding the solubility landscape is critical for two unit operations: Reaction Homogeneity (ensuring complete conversion) and Purification (crystallization/precipitation).

2.1. Solubility Profile of Intermediate A (Quinazolinone)

CAS 199327-61-2[1]

This intermediate exhibits high lattice energy, making it resistant to dissolution in non-polar solvents.

- Aqueous Solubility: Practically insoluble in water (< 0.1 mg/mL).
- Process Solvents:

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- Methanol/Ethanol: Slightly soluble.[2][3] Heating to reflux is often required to achieve partial dissolution during recrystallization steps.
- DMSO/DMF: Soluble (> 20 mg/mL).[4] These are the preferred solvents for NMR analysis and stock solution preparation.
- Chlorinated Solvents (DCM/Chloroform): Moderate solubility; often used during the chlorination step with Thionyl Chloride (

).

2.2. Solubility Profile of Intermediate B (Phenol)

CAS 184475-55-6[1]

This molecule is amphoteric due to the basic quinazoline nitrogen and the acidic phenolic proton (

).

- pH-Dependent Behavior:
  - Acidic pH (< 4): Solubility increases significantly due to protonation of the quinazoline ring.
  - Basic pH (> 10): Solubility increases due to deprotonation of the phenol group (phenolate formation).
  - Neutral pH: Minimum solubility (Isoelectric point region). This is the target pH for precipitation/isolation.
- Organic Solvents:
  - DMSO: High solubility (> 50 mg/mL).[5] Ideal for the O-alkylation reaction.[1]
  - Toluene: Poor solubility.[2] Used as an antisolvent to drive precipitation.

Table 2: Practical Solvent Systems for Processing

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Operation	Target Intermediate	Recommended Solvent System	Rationale
Reaction (O-Alkylation)	Intermediate B	DMF or DMSO (base)	High dielectric constant promotes reaction; dissolves the phenolate anion.[1]
Purification (Recrystallization)	Intermediate A	Methanol (Hot)	Impurities remain in solution upon cooling; product crystallizes.
Isolation (Precipitation)	Intermediate B	Water (adjust to pH 6-7)	Exploits the solubility minimum at neutral pH to crash out the solid.
Final Polishing	Gefitinib (Final)	Toluene : Methanol (3:1)	Removes unreacted aniline and trace inorganic salts.

Analytical Characterization Protocols

To validate the identity and purity of these intermediates, the following self-validating protocols are recommended.

Protocol 3.1: HPLC Sample Preparation (Solubility Check)

Objective: Ensure complete dissolution of intermediates for accurate impurity profiling.

- Weighing: Accurately weigh 25 mg of the Intermediate (A or B).
- Primary Dissolution: Add 5 mL of DMSO. Sonicate for 5 minutes.
  - Checkpoint: Solution must be optically clear. If turbidity persists, the sample may contain inorganic salts (NaCl/KCl) from the previous step.
- Dilution: Dilute to 50 mL with Mobile Phase A (Ammonium Acetate buffer).

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- Note: Do not use pure water for dilution; immediate precipitation will occur.

- Filtration: Filter through a 0.45 µm PTFE filter (Nylon filters may bind the drug).

Protocol 3.2: Gravimetric Solubility Determination

Objective: Determine saturation point for process optimization.

- Add excess solid Intermediate to 10 mL of the target solvent (e.g., Methanol) at 25°C.
- Stir at 500 RPM for 24 hours to ensure equilibrium.
- Filter the saturated solution through a pre-weighed syringe filter.
- Evaporate the solvent from a known volume of filtrate and weigh the residue.
  - Calculation:

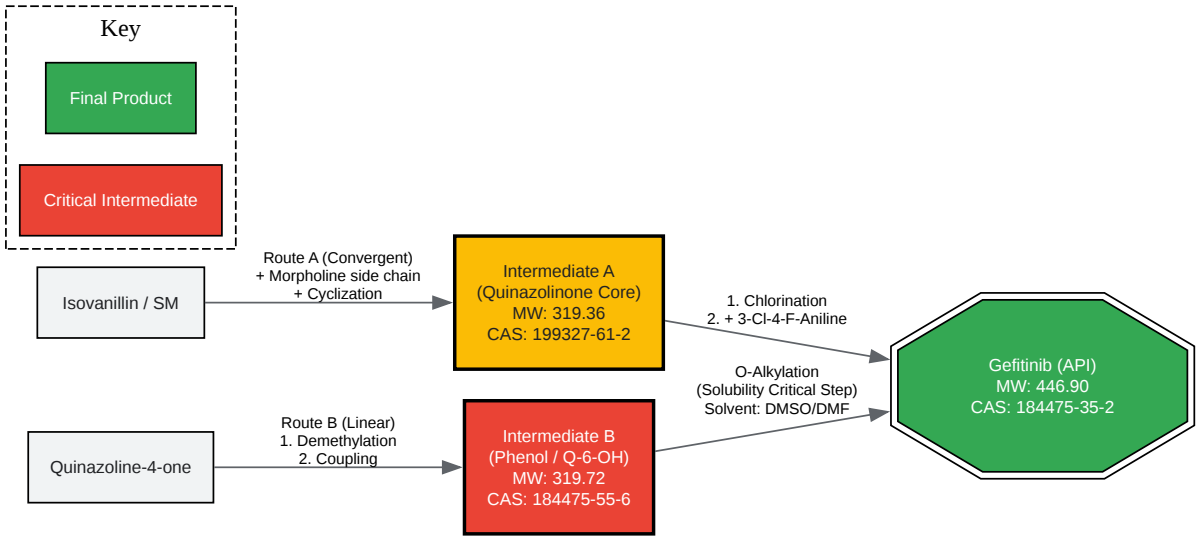
Visualizing the Process Logic

The following diagrams illustrate the chemical lineage and the purification logic based on the solubility data provided above.

Figure 1: Gefitinib Synthesis Pathways & Key Intermediates

This diagram highlights where Intermediates A and B fit into the manufacturing stream.

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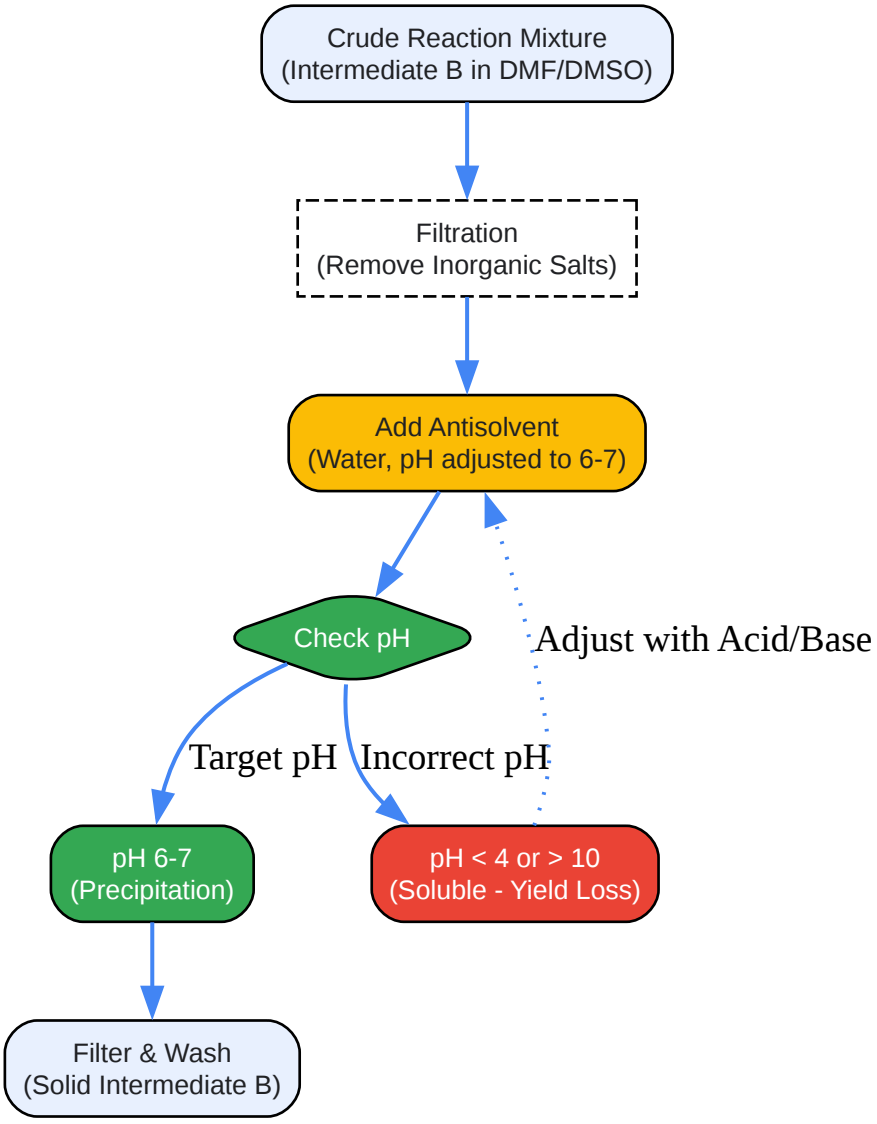
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Caption: Dual pathways to Gefitinib. Intermediate B (Red) requires high-solubility polar aprotic solvents for the final alkylation step.[1]

Figure 2: Solubility-Driven Purification Workflow

Logic flow for purifying Intermediate B (Phenol) using pH-swing solubility.

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Caption: Purification of Intermediate B relies on its amphoteric nature; yield is maximized at the isoelectric point (neutral pH).[1]

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